

Application Note: Solubilization Strategies for N2-Capryloyl Lysine in Biological Systems

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Compound of Interest

Compound Name: N2-Capryloyl lysine

CAS No.: 75383-80-1

Cat. No.: B1677609

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Introduction & Physicochemical Analysis

N2-Capryloyl-L-lysine (CAS: 75383-80-1) is a lipo-amino acid comprising a lysine head group acylated at the

-amine (N2 position) with an octanoyl (C8) fatty acid chain.^[1] Unlike its isomer N6-Capryloyl lysine (

-acylated), which is a common histone post-translational modification mimic, the N2-derivative acts primarily as an amphiphilic surfactant or a specific metabolic probe.^[1]

The Solubility Challenge: The molecule presents a "janus-faced" solubility profile:

- Hydrophobic Tail (C8): Drives aggregation and poor solubility in aqueous buffers at neutral pH.^[1]

- Zwitterionic Head (Lysine): The free

-amine and carboxylic acid provide some polarity, but the C8 chain dominates, often leading to micelle formation or precipitation upon dilution into aqueous media.^[1]

Critical Scientist Insight: Directly dumping a DMSO stock of **N2-Capryloyl lysine** into cell culture media often results in "silent precipitation"—the formation of micro-aggregates that are invisible to the naked eye but adhere to plasticware, reducing the effective concentration and causing experimental variability.[\[1\]](#) For concentrations

, a carrier protein (BSA) is strongly recommended.[\[1\]](#)

Pre-Formulation Data

Property	Specification	Implication for Protocol
Molecular Weight	272.38 g/mol	1 mg
		3.67
		mol
Primary Solvent	DMSO (Dimethyl Sulfoxide)	Soluble > 50 mM. [1] Use culture-grade DMSO. [1]
Secondary Solvent	Ethanol (Absolute)	Soluble, but evaporates faster; less cell-compatible than DMSO. [1]
Aqueous Solubility	Poor (Neutral pH)	Requires pH adjustment (NaOH) or carrier (BSA) for stability. [1]
Stability	Hydrolysis-prone	Avoid long-term storage in aqueous basic solutions. [1]

Protocol A: Standard DMSO Solubilization (Low Concentration)

Recommended for final concentrations

.[\[1\]](#)

Reagents Required

- N2-Capryloyl-L-lysine solid (Store at -20°C, desiccated).[\[1\]](#)

- Sterile DMSO (Cell Culture Grade, e.g., Sigma D2650).[1]
- Sterile PBS (pH 7.[1]4) or Serum-Free Media.[1]

Step-by-Step Procedure

1. Preparation of 50 mM Stock Solution

- Weigh 1.36 mg of **N2-Capryloyl lysine**.[1]
- Add 100

L of sterile DMSO.[1]

- Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
 - QC Check: Solution must be optically clear.[1]
- Aliquot into small volumes (e.g., 10 L) to avoid freeze-thaw cycles. Store at -20°C.

2. Dilution into Media (The "Step-Down" Method) Direct addition to media often shocks the lipid tail, causing precipitation.[1]

- Pre-warm culture media to 37°C.
- Prepare an Intermediate Dilution (10x):
 - Dilute the DMSO stock 1:100 into sterile PBS (e.g., 2 L Stock + 198 L PBS).
 - Note: This solution may become cloudy (micelles).[1] Vortex immediately.
- Add the Intermediate Dilution to the cell culture media to reach the final concentration.[1]

- Target: Final DMSO concentration should be

(v/v).[1]

Protocol B: BSA-Complexing (High Concentration / Sensitive Cells)

Recommended for final concentrations

or for cells sensitive to DMSO. Mechanism:[1] Bovine Serum Albumin (BSA) possesses high-affinity fatty acid binding sites that sequester the C8 tail, solubilizing the molecule in aqueous media while delivering it effectively to cells.[1]

Reagents Required

- Fatty Acid-Free BSA (Lyophilized powder).[1]
- PBS (Calcium/Magnesium free).[1]
- 0.1 M NaOH.[1]

Step-by-Step Procedure

1. Prepare BSA Carrier Solution

- Dissolve Fatty Acid-Free BSA in PBS to create a 10% (w/v) solution.
- Filter sterilize (0.22

m).[1]

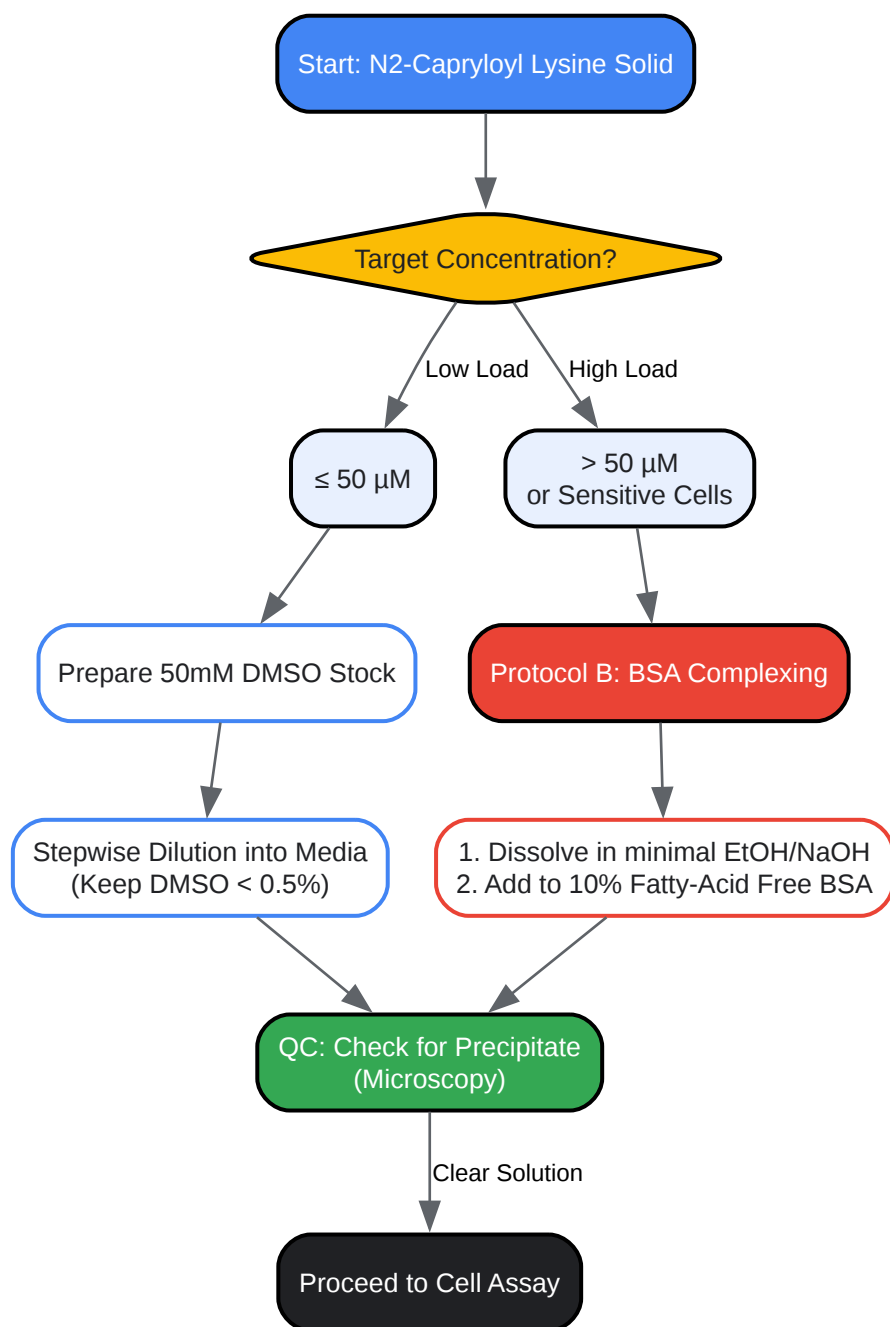
2. Conjugation Step

- Dissolve **N2-Capryloyl lysine** in a minimal volume of 0.1 M NaOH or Ethanol (approx. 50 mg/mL).[1]
- Dropwise add this solution to the stirring 10% BSA solution at 37°C.
 - Ratio: Aim for a molar ratio of approx. 4:1 (Lipid:Albumin).[1]

- Stir gently at 37°C for 30 minutes to allow complexation.
- The resulting solution is a water-soluble BSA-Lipid complex.[\[1\]](#)
- Dilute this complex directly into cell culture media.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the decision logic for selecting the correct solubilization pathway.



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Caption: Decision tree for **N2-Capryloyl lysine** solubilization based on concentration requirements.

Troubleshooting & Quality Control

Observation	Root Cause	Corrective Action
Cloudiness upon dilution	"Crashing out" due to hydrophobicity.[1]	Switch to Protocol B (BSA Carrier). Do not filter cloudy media; you will lose the compound.[1]
Cell detachment	Surfactant effect of the C8 chain.[1]	Reduce concentration or ensure BSA is present to buffer the membrane interaction.[1]
Precipitate in DMSO stock	Water contamination in DMSO.[1]	Use fresh, anhydrous DMSO. [1] Warm to 37°C.

References

- PubChem. (2023).[1] Compound Summary: N6-Capryloyl lysine (Isomer Comparison). National Library of Medicine.[1][2] Retrieved from [\[Link\]](#)[1][2]
- Spectra, A. (2016).[1] Albumin as a Carrier for Fatty Acids in Cell Culture. Journal of Lipid Research Protocols. (General grounding on BSA-Lipid conjugation).

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- To cite this document: BenchChem. [Application Note: Solubilization Strategies for N2-Capryloyl Lysine in Biological Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677609/docs#application-note-solubilization-strategies-for-n2-capryloyl-lysine-in-biological-systems\]](https://www.benchchem.com/product/b1677609/docs#application-note-solubilization-strategies-for-n2-capryloyl-lysine-in-biological-systems)

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